

Application Notes and Protocols for MEHHP-d4 in Human Biomonitoring Studies

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Compound of Interest

Compound Name: Mono(2-ethyl-5-hydroxyhexyl)
Phthalate-d4

Cat. No.: B126630

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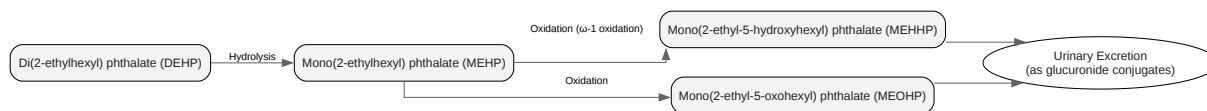
For Researchers, Scientists, and Drug Development Professionals

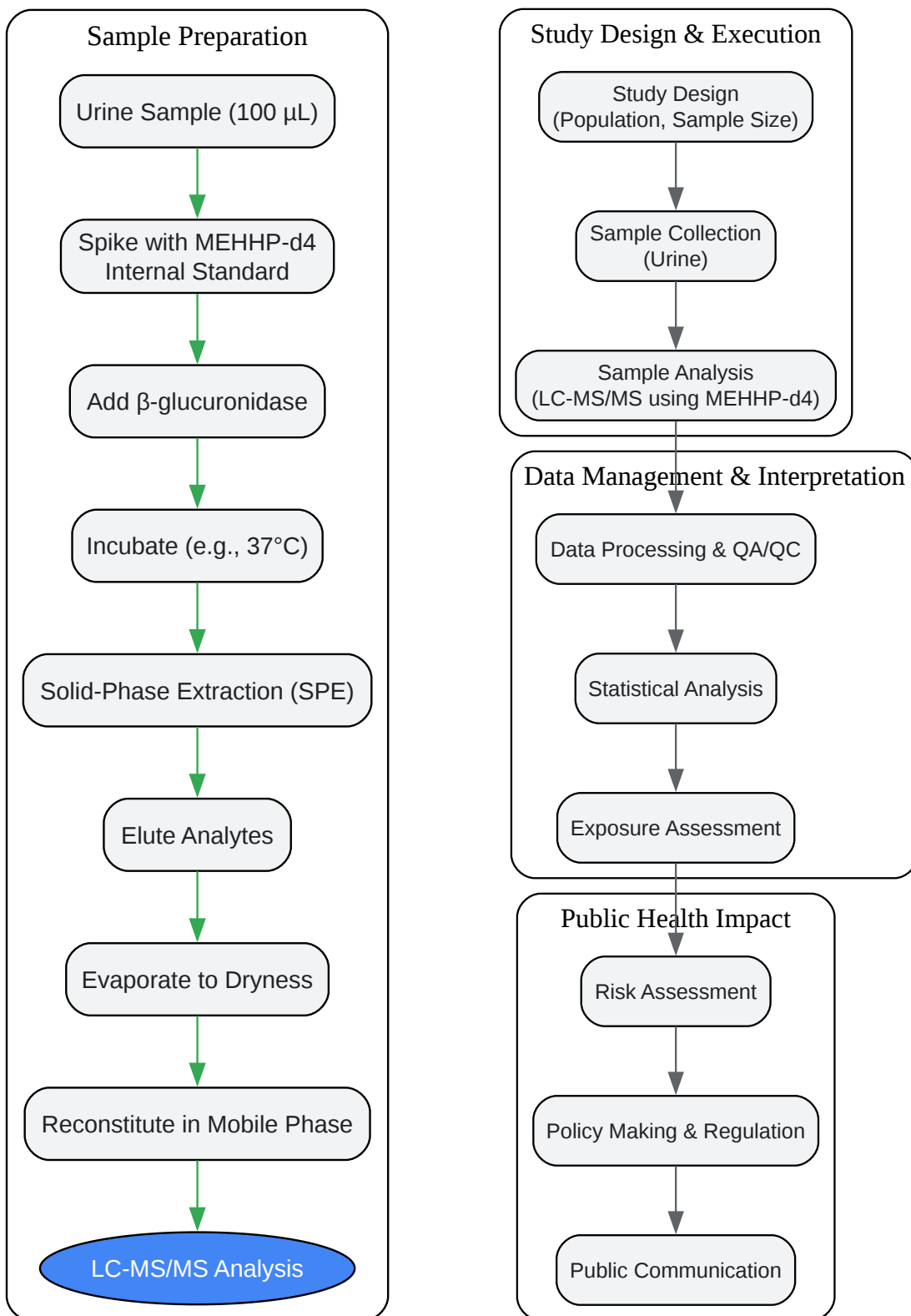
Introduction

Mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP) is a major oxidative metabolite of the widely used plasticizer di(2-ethylhexyl) phthalate (DEHP). Due to its higher concentration in urine compared to the primary metabolite, mono(2-ethylhexyl) phthalate (MEHP), MEHHP is considered a more sensitive and reliable biomarker for assessing human exposure to DEHP.[1][2][3][4] Deuterium-labeled MEHHP (MEHHP-d4) serves as an ideal internal standard for analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accurate quantification of MEHHP in biological samples.[5][6] These application notes provide detailed protocols for the use of MEHHP-d4 in human biomonitoring studies.

Metabolic Pathway of DEHP

The metabolic conversion of DEHP in the human body is a multi-step process. Initially, DEHP is hydrolyzed to its primary metabolite, MEHP. MEHP then undergoes further oxidation to form several secondary metabolites, including MEHHP and mono(2-ethyl-5-oxohexyl) phthalate (MEOHP).[1][7][8] These oxidative metabolites are more polar and are readily excreted in the urine, primarily as glucuronide conjugates.[2][9]





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